

Application Notes and Protocols for Determining Optimal Cloquintocet-mexyl Rates in Cereals

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Compound of Interest

Compound Name: Cloquintocet

Cat. No.: B1669234

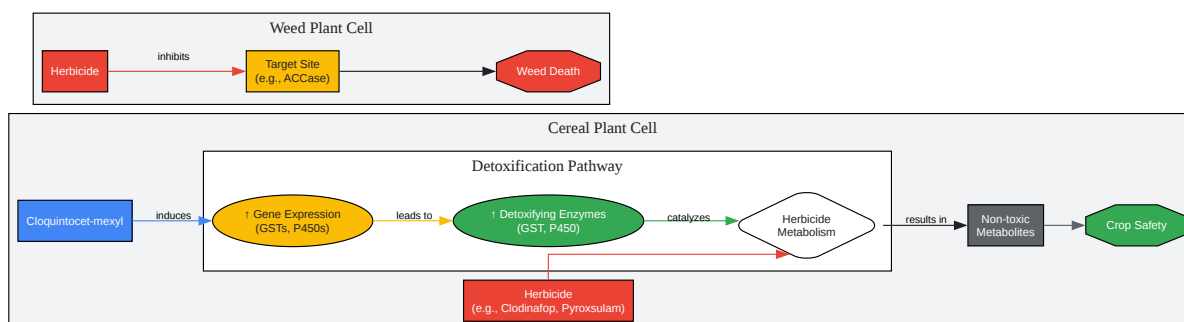
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Introduction

Cloquintocet-mexyl is a widely utilized herbicide safener engineered to protect cereal crops, such as wheat, barley, triticale, and rye, from the phytotoxic effects of certain herbicides.[1][2] It is typically co-formulated with herbicides to enhance their selectivity, ensuring that while target weeds are effectively controlled, the crop remains healthy and vigorous.[3][4] The safener functions by accelerating the crop's natural metabolic processes, allowing it to rapidly detoxify the herbicide active ingredient.[3][5] This mechanism allows for more robust weed control solutions without compromising crop safety or yield potential.[1] These notes provide detailed protocols for researchers and scientists to determine the optimal application rates of **Cloquintocet**-mexyl in various cereal crops and environmental conditions.

Mechanism of Action

Cloquintocet-mexyl selectively enhances the tolerance of cereal crops to specific herbicides by stimulating the expression of genes involved in detoxification pathways.[4] Upon absorption by the plant, the safener upregulates the activity of key enzymatic systems, primarily glutathione S-transferases (GSTs) and cytochrome P450 monooxygenases.[4][5] These enzymes catalyze the metabolism of the herbicide into non-phytotoxic compounds.[4] For instance, **Cloquintocet**-mexyl has been shown to increase the rate of hydroxylation of the herbicide pyroxsulam in wheat.[4] Additionally, some studies indicate that **Cloquintocet**-mexyl can protect wheat seedlings from herbicide injury by promoting photosynthesis and reducing oxidative stress.[6][7] This protective action is crop-specific and does not reduce the efficacy of the herbicide on target weed species.[4]



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Caption: Simplified signaling pathway of **Cloquintocet**-mexyl action.

Application Notes

The optimal application rate of **Cloquintocet**-mexyl is intrinsically linked to the specific herbicide it is formulated with, the target cereal crop, the weed spectrum, and environmental conditions.

Data on Application Rates

The following table summarizes typical application rates for **Cloquintocet**-mexyl when used in combination with various herbicides in cereals. Rates are often presented as a ratio within a formulated product.

Herbicide Partner	Herbicide Rate (g a.i./ha)	Cloquintocet-mexyl Rate (g a.i./ha)	Herbicide:Safener Ratio	Target Cereal(s)	Reference(s)
Clodinafop-Propargyl	240	60	4:1	Wheat, Barley	[3]
Pinoxaden	50	12.5	4:1	Wheat, Barley	[8]
Pyroxsulam	15	32 (as cloquintocet acid)	~1:2.1	Wheat, Triticale	[9]
Phenoxy Herbicides	100 - 1500	5 - 100	20:1 to 15:1 (approx.)	Wheat, Barley	[10]
Pyroxsulam + Florasulam	18.82	18.82	1:1	Wheat	[4]

Note: 32 g/ha of cloquintocet acid is equivalent to approximately 45 g/ha of cloquintocet-mexyl.[\[9\]](#)

Application Timing

Timing of application is critical for maximizing both herbicide efficacy and crop safety. Applications are typically made post-emergence, with the precise timing dependent on the crop growth stage.

Cereal	Growth Stage (BBCH Scale)	Description	Reference(s)
Wheat, Triticale, Rye	GS 13 to GS 21	3-leaf stage up to the 1st node (beginning of stem elongation).	[11] [12]
Barley	GS 12 to GS 32	2-leaf stage up to the 2nd node visible.	[1] [12]
Spring Wheat	GS 12 to GS 39	2-leaf stage up to the flag leaf stage.	[12] [13]

Experimental Protocols

To determine the optimal **Cloquintocet**-mexyl application rate for a new herbicide, cultivar, or environmental condition, a series of controlled experiments are necessary.

Protocol 1: Determining Optimal Safener Rate for Crop Tolerance (Dose-Response Study)

This protocol outlines a greenhouse or field experiment to identify the rate of **Cloquintocet**-mexyl that provides maximum crop safety from a specific herbicide application.

Objective: To evaluate the dose-dependent safening effect of **Cloquintocet**-mexyl against herbicide injury in a target cereal crop.

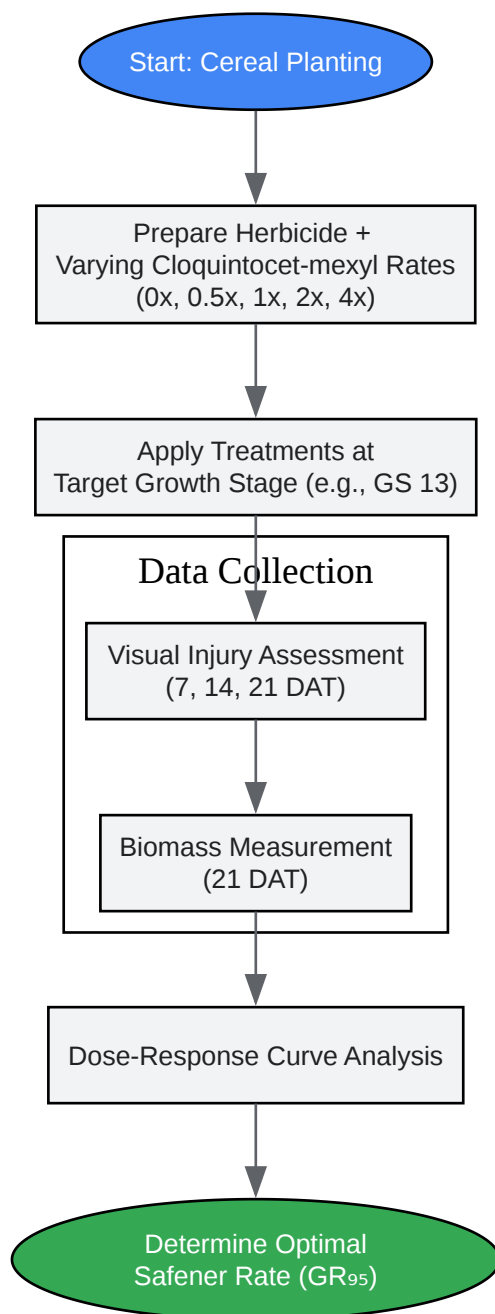
Materials:

- Cereal seeds (e.g., wheat, barley) of a specific cultivar.
- Herbicide active ingredient.
- **Cloquintocet**-mexyl technical grade or a known formulation.
- Pots, soil medium (for greenhouse studies).
- Calibrated spray equipment.

- Growth chamber or greenhouse with controlled environment.

Methodology:

- Planting: Sow cereal seeds at a uniform depth and density in pots or field plots.[\[14\]](#) Grow under optimal conditions for the specific crop.
- Treatment Preparation: Prepare a tank mix of the herbicide at a rate known to cause moderate phytotoxicity (e.g., 1.5x the expected use rate). Create a series of treatments by adding **Cloquintocet**-mexyl at increasing rates (e.g., 0, 5, 10, 20, 40, 80 g a.i./ha).[\[10\]](#) Include two control groups: an untreated control and a herbicide-only control.
- Application: Apply the treatments uniformly to the cereal seedlings at the appropriate growth stage (e.g., 3-4 leaf stage).[\[12\]](#)
- Data Collection:
 - Visual Injury Assessment: At 7, 14, and 21 days after treatment (DAT), visually assess crop injury (stunting, chlorosis, necrosis) on a scale of 0% (no injury) to 100% (plant death).
 - Biomass Measurement: At 21 or 28 DAT, harvest the above-ground biomass from a designated number of plants per plot/pot.[\[14\]](#) Record the fresh weight, then dry the samples in an oven at 60-70°C to a constant weight to determine the dry weight.
- Data Analysis: Analyze the data using a dose-response model (e.g., a four-parameter logistic curve) to determine the rate of **Cloquintocet**-mexyl that provides 90% or 95% protection (GR₉₀ or GR₉₅) from herbicide injury.[\[14\]](#)



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Caption: Workflow for a dose-response experiment to determine safener rate.

Protocol 2: Evaluating Herbicide Efficacy on Target Weeds

This protocol ensures that the inclusion of **Cloquintocet**-mexyl does not antagonize the herbicide's effectiveness on target weeds.

Objective: To confirm that **Cloquintocet**-mexyl does not reduce the efficacy of the partner herbicide on key weed species.

Methodology:

- Experimental Setup: Conduct a parallel experiment to Protocol 1, but include pots or plots seeded with target weed species (e.g., *Avena fatua*, *Lolium rigidum*).
- Treatments: Apply the same treatments as in Protocol 1: herbicide alone and herbicide combined with the determined optimal rate of **Cloquintocet**-mexyl. Include an untreated weed control.
- Data Collection:
 - Weed Control Assessment: At 14 and 21 DAT, visually assess the percentage of weed control for each species compared to the untreated control.
 - Weed Biomass: At 21 DAT, harvest and measure the dry biomass of the surviving weeds.
- Data Analysis: Use statistical analysis (e.g., ANOVA followed by a means separation test like Tukey's HSD) to compare the weed control and biomass reduction between the herbicide-only treatment and the herbicide + safener treatment. There should be no significant difference in weed control between the two treatments.

Protocol 3: Quantification of **Cloquintocet**-mexyl Residues in Cereal Grains

This protocol provides a general method for determining the concentration of **Cloquintocet**-mexyl residues in harvested grain, which is essential for regulatory and food safety purposes.

Objective: To extract and quantify **Cloquintocet**-mexyl residues from cereal grain samples using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Materials:

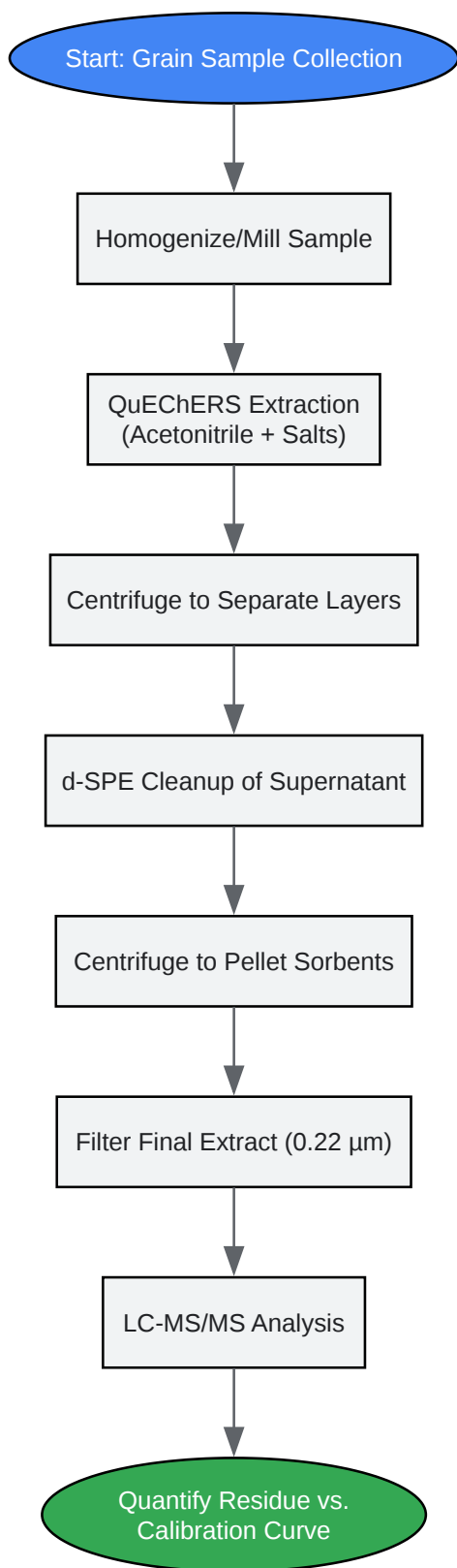
- Harvested and dried cereal grain samples.

- Analytical standards of **Cloquintocet**-mexyl.
- Acetonitrile, water (LC-MS grade), formic acid, magnesium sulfate, sodium chloride.
- Homogenizer/mill, centrifuge, filtration apparatus.
- LC-MS/MS system.

Methodology:

- Sample Preparation: Mill the cereal grain to a fine, homogenous powder.[\[15\]](#)
- Extraction (QuEChERS Method):
 - Weigh 5-10 g of the homogenized sample into a 50 mL centrifuge tube.[\[15\]](#)
 - Add 10 mL of water and vortex to hydrate the sample.
 - Add 10 mL of acetonitrile (containing 1% formic acid).
 - Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl).
 - Shake vigorously for 1 minute and centrifuge at >3000 x g for 5 minutes.[\[16\]](#)
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot (e.g., 6 mL) of the supernatant (acetonitrile layer) to a d-SPE tube containing cleanup sorbents (e.g., MgSO₄, PSA).
 - Vortex for 30 seconds and centrifuge for 5 minutes.[\[16\]](#)
- Analysis:
 - Take an aliquot of the cleaned extract, filter it through a 0.22 µm filter, and transfer it to an autosampler vial.
 - Inject the sample into the LC-MS/MS system.[\[17\]](#)

- Quantify the concentration of **Cloquintocet**-mexyl by comparing the peak area to a matrix-matched calibration curve prepared with analytical standards.[\[17\]](#)



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Caption: General workflow for **Cloquintocet-mexyl** residue analysis.

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